

Application Notes and Protocols for GS-493

Stock Solution Preparation in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GS-493

Cat. No.: B15545206

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a stock solution of the selective SHP2 inhibitor, **GS-493**, in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

GS-493 is a potent and selective inhibitor of the protein tyrosine phosphatase SHP2 (PTPN11), a key signaling node in various cellular processes.^{[1][2][3]} Accurate preparation of a **GS-493** stock solution is the first critical step for in vitro and in vivo studies investigating its therapeutic potential. DMSO is a common solvent for dissolving many organic compounds for biological assays.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **GS-493** is essential for its proper handling and use. The table below summarizes the key quantitative data for **GS-493**.

Property	Value	Source
Molecular Weight	510.44 g/mol	[1]
Chemical Formula	C ₂₁ H ₁₄ N ₆ O ₈ S	[4]
Solubility in DMSO	1 mg/mL	
Recommended Storage	Aliquot and freeze at -20°C after reconstitution.	
Stock Solution Stability	Stable for up to 3 months at -20°C.	

Experimental Protocol: Preparation of a 10 mM GS-493 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **GS-493** in DMSO.

Materials:

- **GS-493** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibrate Reagents:** Allow the **GS-493** powder and DMSO to reach room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- **Weighing GS-493:**

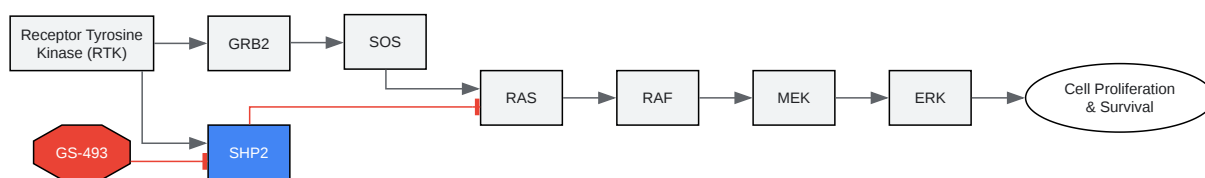
- Tare a clean, empty microcentrifuge tube on the analytical balance.
- Carefully weigh out 5.10 mg of **GS-493** powder into the tared microcentrifuge tube.
- Adding DMSO:
 - Using a calibrated pipette, add 1 mL of DMSO to the microcentrifuge tube containing the **GS-493** powder.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution vigorously for 1-2 minutes until the **GS-493** powder is completely dissolved. Visually inspect the solution to ensure no solid particles remain. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting:
 - Once the **GS-493** is fully dissolved, dispense the 10 mM stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Storage:
 - Store the aliquots at -20°C. As per supplier information, stock solutions are stable for up to 3 months when stored under these conditions.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **GS-493** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **GS-493** and DMSO for detailed safety information.

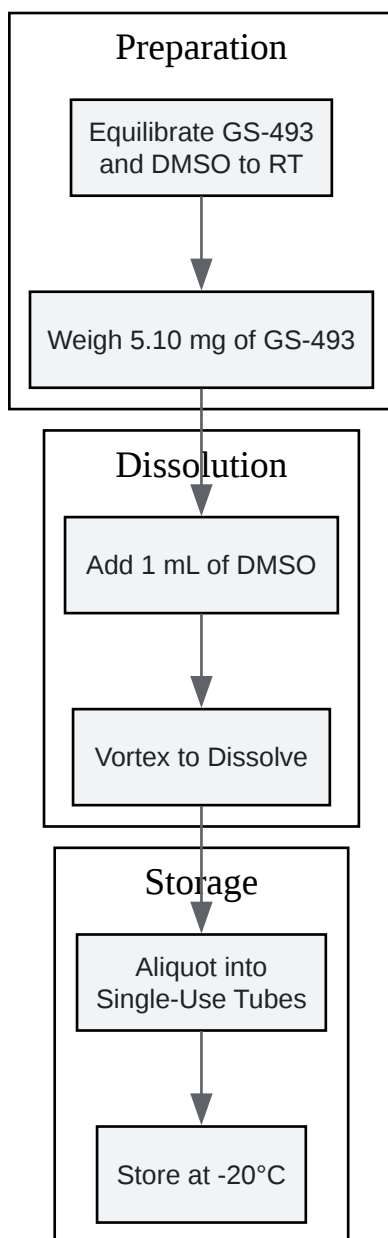
Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the role of SHP2 in cellular signaling and the workflow for preparing the **GS-493** stock solution.



[Click to download full resolution via product page](#)

Caption: SHP2's role in the RAS/MAPK signaling pathway and its inhibition by **GS-493**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing a 10 mM **GS-493** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. GS-493 \[CAS:1710337-31-7 Probechem Biochemicals \[probechem.com\]](#)
- [4. GS-493 - Drug Targets, Indications, Patents - Synapse \[synapse.patsnap.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for GS-493 Stock Solution Preparation in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15545206/docs#application-notes-and-protocols-for-gs-493-stock-solution-preparation-in-dmsol\]](https://www.benchchem.com/product/b15545206/docs#application-notes-and-protocols-for-gs-493-stock-solution-preparation-in-dmsol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check